

Application Note & Protocol: Preparation of 0.1M Sodium Phosphate Buffer

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Compound of Interest

Compound Name: *Monosodium phosphate*

Cat. No.: *B3431211*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sodium phosphate buffer is a widely used buffer system in biological, biochemical, and pharmaceutical research. Its buffering range of pH 5.8 to 8.0 is effective for maintaining the physiological pH required in many experiments, including enzyme assays, protein purification, and cell culture.^[1] The effectiveness of this buffer is due to the second dissociation constant (pKa2) of phosphoric acid, which is approximately 7.2.^{[2][3][4][5][6][7]} This note provides detailed protocols for the accurate and reproducible preparation of a 0.1M sodium phosphate buffer solution.

The buffering capacity is based on the equilibrium between the dihydrogen phosphate ion (H_2PO_4^-), which acts as the weak acid, and the hydrogen phosphate ion (HPO_4^{2-}), which acts as the conjugate base.



By adjusting the ratio of the acid (sodium phosphate monobasic, NaH_2PO_4) to its conjugate base (sodium phosphate dibasic, Na_2HPO_4), a solution with a specific, stable pH can be prepared.^[1]

Data Presentation

For accurate preparation, it is crucial to use the correct molecular weight based on the hydrated form of the sodium phosphate salt available in the laboratory.

Table 1: Properties of Common Sodium Phosphate Salts

Component Name	Synonyms	Chemical Formula	Molecular Weight (g/mol)
Sodium Phosphate Monobasic	Monosodium phosphate, Sodium dihydrogen phosphate	NaH_2PO_4	119.98
Sodium Phosphate Monobasic Monohydrate	$\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$	137.99	
Sodium Phosphate Monobasic Dihydrate	$\text{NaH}_2\text{PO}_4 \cdot 2\text{H}_2\text{O}$	156.01	
Sodium Phosphate Dibasic	Disodium hydrogen phosphate, Sodium hydrogen phosphate	Na_2HPO_4	141.96
Sodium Phosphate Dibasic Dihydrate	$\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$	178.05	
Sodium Phosphate Dibasic Heptahydrate	$\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$	268.07	
Sodium Phosphate Dibasic Dodecahydrate	$\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$	358.14	

Source: Molecular weights are based on standard atomic weights.[8]

Table 2: Volumetric Guide for Preparing 1 L of 0.1M Sodium Phosphate Buffer

This table provides the required volumes of 0.1M stock solutions of sodium phosphate monobasic (NaH_2PO_4) and sodium phosphate dibasic (Na_2HPO_4) to achieve a desired pH at room temperature.

Desired pH	Volume of 0.1M NaH ₂ PO ₄ (ml)	Volume of 0.1M Na ₂ HPO ₄ (ml)
6.0	877	123
6.2	815	185
6.4	735	265
6.6	625	375
6.8	510	490
6.9	450	550
7.0	390	610
7.2	280	720
7.4	190	810
7.6	130	870
7.8	85	915
8.0	53	947

Note: These ratios are a standard guideline. It is always recommended to verify the final pH with a calibrated pH meter and adjust as necessary.[9]

Experimental Protocols

Two primary methods are presented for preparing the buffer solution. The first method, mixing stock solutions, generally provides greater accuracy and reproducibility. The second method, titration, is useful when only one of the phosphate salts is available.

Protocol 1: Preparation by Mixing Stock Solutions

This is the most common and precise method. It involves preparing individual stock solutions of the acidic and basic components and then mixing them in the specific proportions outlined in Table 2.

Materials:

- Sodium Phosphate Monobasic (select a hydrate from Table 1)
- Sodium Phosphate Dibasic (select a hydrate from Table 1)
- Deionized or distilled water
- Calibrated pH meter
- Magnetic stirrer and stir bar
- Volumetric flasks (1 L)
- Graduated cylinders
- Beakers

Procedure:

Step 1: Prepare 0.1M Stock Solutions (1 L each)

- Stock Solution A (0.1M NaH_2PO_4 - Acid):
 - Calculate the mass of sodium phosphate monobasic needed. For example, using the anhydrous form (MW = 119.98 g/mol): $\text{Mass} = 0.1 \text{ mol/L} \times 1 \text{ L} \times 119.98 \text{ g/mol} = 12.00 \text{ g}$
 - Weigh out the calculated mass and transfer it to a 1 L beaker.
 - Add ~800 mL of deionized water and dissolve the salt completely using a magnetic stirrer.
 - Transfer the solution to a 1 L volumetric flask and add deionized water to the mark. Invert to mix thoroughly.
- Stock Solution B (0.1M Na_2HPO_4 - Base):
 - Calculate the mass of sodium phosphate dibasic needed. For example, using the anhydrous form (MW = 141.96 g/mol): $\text{Mass} = 0.1 \text{ mol/L} \times 1 \text{ L} \times 141.96 \text{ g/mol} = 14.20 \text{ g}$

- Weigh out the calculated mass and transfer it to a 1 L beaker.
- Add ~800 mL of deionized water and dissolve the salt completely using a magnetic stirrer.
- Transfer the solution to a 1 L volumetric flask and add deionized water to the mark. Invert to mix thoroughly.

Step 2: Prepare the Final 0.1M Buffer Solution (1 L)

- Consult Table 2 for the volumes of Stock Solution A and Stock Solution B required for your target pH.
- Using graduated cylinders, measure the specified volumes and combine them in a beaker large enough to hold the final volume.
- Place the beaker on a magnetic stirrer and mix the solution.
- Calibrate your pH meter according to the manufacturer's instructions.
- Immerse the pH electrode in the buffer solution and monitor the reading.
- If necessary, adjust the pH by adding small amounts of Stock Solution A (to lower pH) or Stock Solution B (to raise pH) until the target pH is reached.
- Once the desired pH is achieved, transfer the solution to a 1 L volumetric flask and add deionized water to the final volume. Mix well.
- Store the buffer solution in a sealed container at 4°C.

Protocol 2: Preparation by Titration

This method is useful if you only have one of the two sodium phosphate salts. It involves preparing a solution of one form and adjusting the pH with a strong acid or base. Titrating the acidic component with a base is generally preferred to avoid introducing other ions (like Cl^-) into the buffer.^[10]

Materials:

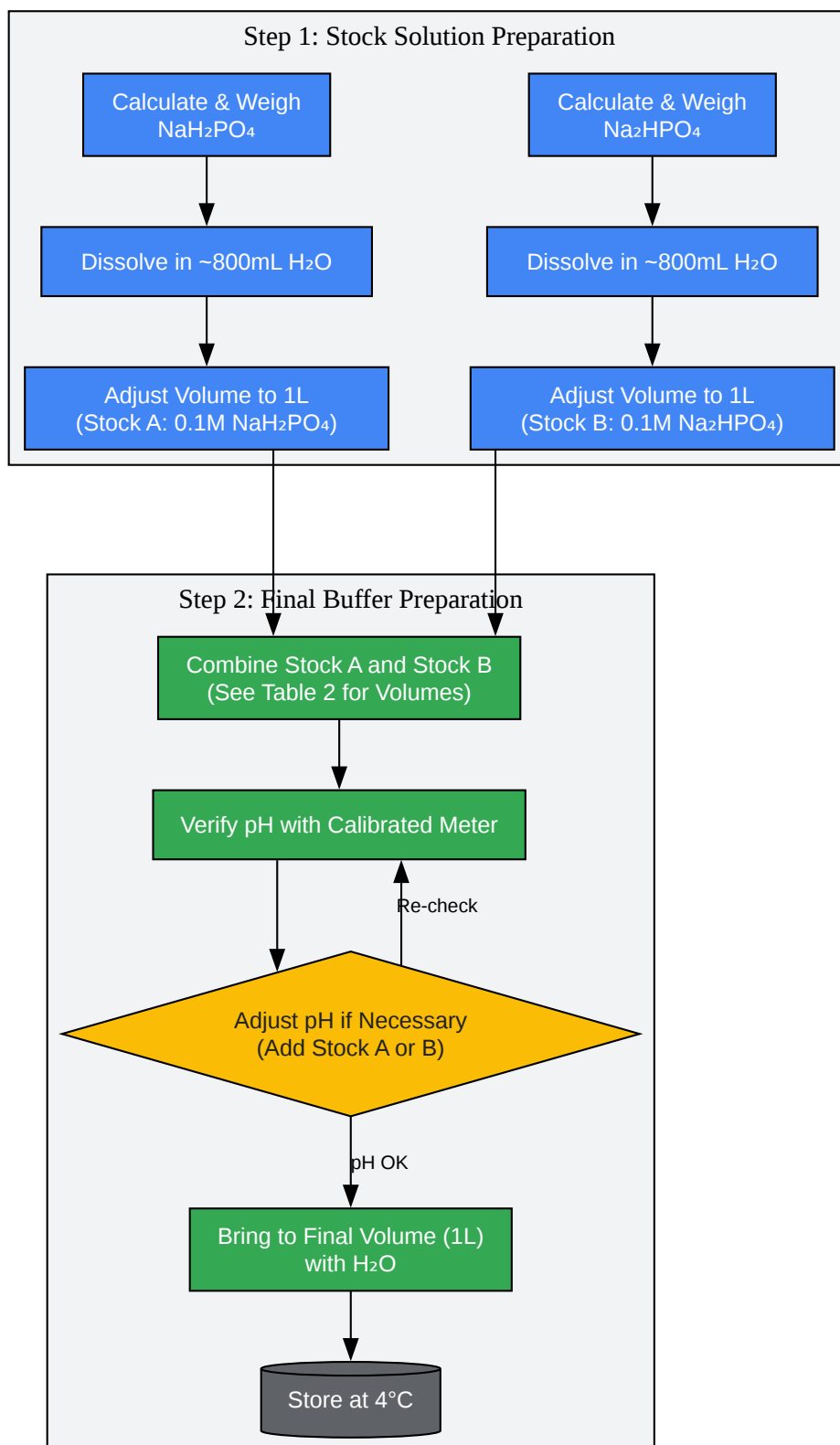
- Sodium Phosphate Monobasic (e.g., $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$)
- Sodium Hydroxide (NaOH) solution (e.g., 1M or 5M)
- Deionized or distilled water
- Calibrated pH meter
- Magnetic stirrer and stir bar
- Volumetric flask (1 L)
- Beakers

Procedure:

- Calculate the mass of sodium phosphate monobasic required for 1 L of a 0.1M solution (e.g., 13.80 g of $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$).
- Weigh the salt and dissolve it in approximately 900 mL of deionized water in a beaker with a magnetic stirrer.
- Place the calibrated pH electrode into the solution. The initial pH will be acidic (typically ~4.2-4.5).
- Slowly add the NaOH solution dropwise while continuously monitoring the pH.
- Continue adding NaOH until the desired pH is reached. Be careful not to overshoot the target pH.
- Once the target pH is stable, transfer the solution to a 1 L volumetric flask.
- Rinse the beaker with a small amount of deionized water and add it to the volumetric flask.
- Add deionized water to bring the final volume to the 1 L mark. Invert several times to ensure the solution is homogeneous.
- Store the buffer in a sealed container at 4°C.

Workflow Visualization

The following diagram illustrates the logical workflow for preparing a 0.1M Sodium Phosphate Buffer using the more common and precise method of mixing stock solutions (Protocol 1).



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Caption: Workflow for preparing 0.1M sodium phosphate buffer by mixing stock solutions.

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